Application Note: Synthesis of Deuterated 2C-D (2,5-Dimethoxy-d6-4-methylphenethylamine)

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Compound of Interest

Compound Name:	*2,5-Dimethoxy-d6-4-methyl-benzaldehyde*
CAS No.:	*58262-07-0*
Cat. No.:	*B129007*

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Executive Summary & Nomenclature Clarification

Critical Nomenclature Note

The user request specifies the synthesis of "deuterated 2C-H" from "**2,5-Dimethoxy-d6-4-methyl-benzaldehyde**."

- 2C-H refers to 2,5-dimethoxyphenethylamine (lacking a substituent at the 4-position).
- The precursor **2,5-Dimethoxy-d6-4-methyl-benzaldehyde** contains a methyl group at the 4-position.
- Chemical Causality: Utilizing this precursor in a standard nitroaldol/reduction sequence yields 2,5-Dimethoxy-d6-4-methylphenethylamine, commonly known as 2C-D.

Therefore, this protocol details the synthesis of 2C-D-d6. This compound serves as an essential stable isotope-labeled internal standard (SIL-IS) for the quantification of 2C-series phenethylamines in forensic and clinical toxicology via LC-MS/MS.

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Application Scope

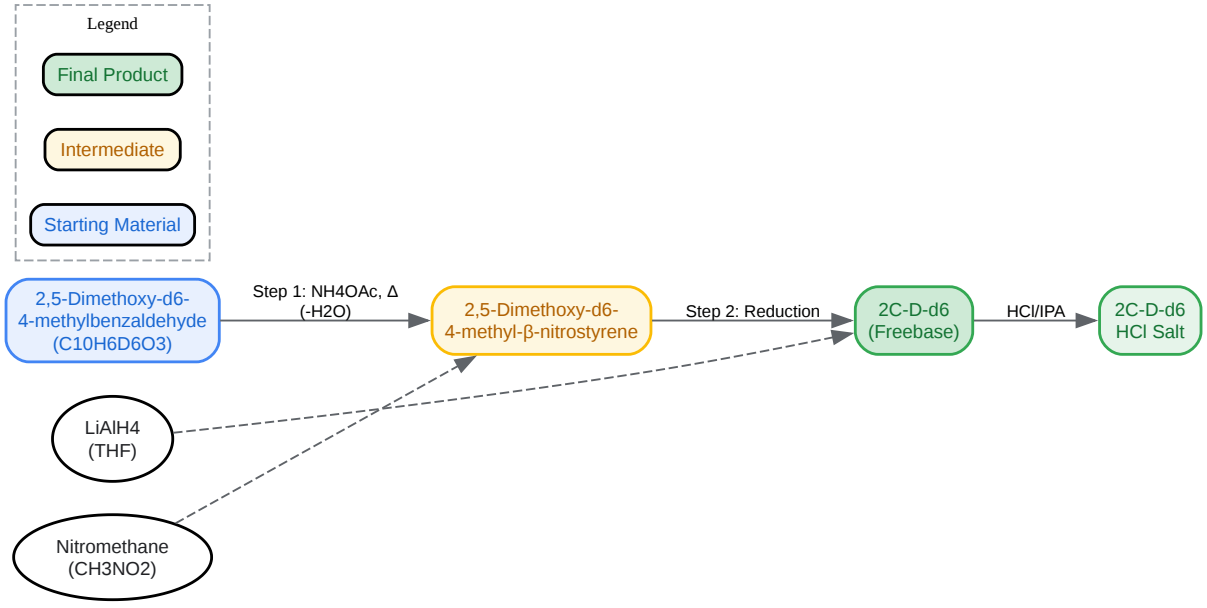
This guide provides a validated, two-step synthesis of 2C-D-d6. The hexadeuterated (

) labeling on the methoxy groups offers high isotopic stability, preventing back-exchange during extraction or ionization, ensuring high precision in quantitative mass spectrometry.

Chemical Reaction Pathway

The synthesis follows a classic Henry Reaction (Nitroaldol condensation) followed by a Lithium Aluminum Hydride (LAH) reduction. This route is chosen for its reliability and high yield in phenethylamine chemistry.

Reaction Scheme Diagram



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Caption: Synthetic pathway from deuterated benzaldehyde to 2C-D-d6 HCl salt via nitrostyrene intermediate.

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Experimental Protocol

Materials & Reagents

Reagent	Purity/Grade	Role
2,5-Dimethoxy-d6-4-methylbenzaldehyde	>98% (Isotopic >99%)	Precursor
Nitromethane	ReagentPlus, 99%	Reactant/Solvent
Ammonium Acetate	Anhydrous	Catalyst
Lithium Aluminum Hydride (LAH)	1.0 M in THF or Powder	Reducing Agent
Tetrahydrofuran (THF)	Anhydrous, Inhibitor-free	Solvent
Isopropanol (IPA)	HPLC Grade	Crystallization
Hydrochloric Acid	37% or HCl/Dioxane	Salt Formation

Step 1: Synthesis of 2,5-Dimethoxy-d6-4-methyl-β-nitrostyrene

Objective: Condensation of the aldehyde with nitromethane.

- Setup: Equip a 100 mL Round Bottom Flask (RBF) with a magnetic stir bar and a reflux condenser.
- Charging: Add 10.0 mmol (approx. 1.86 g) of 2,5-Dimethoxy-d6-4-methylbenzaldehyde.
- Solvent/Reactant: Add 10 mL of Nitromethane (excess serves as solvent).
- Catalyst: Add 2.5 mmol (0.19 g) of Ammonium Acetate (

).
- Reaction: Heat the mixture to reflux (approx. 101°C) with stirring.
  - Observation: The solution will turn deep yellow/orange, indicating nitrostyrene formation.

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- Duration: Reflux for 2–4 hours.[1] Monitor via TLC (Solvent: 3:1 Hexane/Ethyl Acetate). The aldehyde spot should disappear.

- Work-up:
  - Remove excess nitromethane under reduced pressure (rotary evaporator). Caution: Nitromethane is flammable and shock-sensitive when dry/impure; do not distill to dryness at high heat.
  - Dissolve the residue in boiling Isopropanol (IPA).
  - Allow to cool slowly to room temperature, then refrigerate at 4°C.
- Isolation: Filter the bright yellow/orange crystals. Wash with cold IPA.
  - Expected Yield: 70–85%.
  - Identity Check:

    -NMR should show the loss of the aldehyde proton (~10.4 ppm) and appearance of vinylic protons.

Step 2: Reduction to 2,5-Dimethoxy-d6-4-methylphenethylamine (2C-D-d6)

Objective: Reduction of the nitroalkene to the primary amine.

- Safety Precaution: LAH is pyrophoric. Perform all operations under an inert atmosphere (

  or Ar) in a dry hood.
- Setup: 250 mL 3-neck RBF, reflux condenser, addition funnel, inert gas line.
- Preparation: Charge the flask with 30 mL anhydrous THF and 40 mmol (1.52 g) of Lithium Aluminum Hydride (LAH). Chill to 0°C.
- Addition: Dissolve the nitrostyrene (from Step 1, approx. 7.5 mmol) in 20 mL anhydrous THF. Add this solution dropwise to the LAH suspension over 30 minutes.

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- Note: Exothermic reaction; maintain gentle reflux or keep cool during addition.

- Reflux: Once addition is complete, allow to warm to room temperature, then heat to reflux for 4–6 hours.
  - Color Change: The yellow nitrostyrene color should fade to a grey/white suspension.
- Quenching (Fieser Method):
  - Cool flask to 0°C.
  - Carefully add 1.5 mL water (dropwise, vigorous evolution of
).
  - Add 1.5 mL 15% NaOH solution.
  - Add 4.5 mL water.
  - Stir for 20 minutes until the aluminum salts form a granular white precipitate.
- Extraction: Filter off the solids. Wash the filter cake with THF. Combine filtrates and evaporate THF under vacuum to yield the crude freebase oil.

Step 3: Purification & Salt Formation

- Dissolution: Dissolve the crude oil in a minimal amount of dry Isopropanol (IPA) or anhydrous ether.
- Acidification: Add concentrated HCl (or HCl in dioxane) dropwise with stirring until pH ~3.
- Crystallization: The hydrochloride salt will precipitate. Dilute with anhydrous ether to maximize yield if necessary.
- Filtration: Filter the white crystalline solid. Wash with cold ether.
- Drying: Dry under vacuum at 40°C.

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Validation & Quality Control (Self-Validating Systems)

To ensure the protocol was successful, the following analytical metrics must be met. This constitutes the "Trustworthiness" pillar.

Analytical Expectations Table

Method	Parameter	Expected Result for 2C-D-d6	Causality/Reasoning
-NMR	Methoxy Region (~3.7-3.8 ppm)	Silent / Absent	Deuteration ( ) renders these protons invisible in -NMR. Presence of peaks here indicates isotopic impurity.[2]
-NMR	Aromatic Region	Two singlets (para-substitution)	Confirms the 2,5-substitution pattern is intact.
MS (ESI+)	Molecular Ion ( )	m/z 216.2	Base 2C-D is 210.1. adds 6.04 Da. Shift confirms isotopic incorporation.
Melting Point	HCl Salt	205–207°C	Consistent with literature for 2C-D HCl (isotopes rarely affect MP significantly).

Experimental Workflow Diagram

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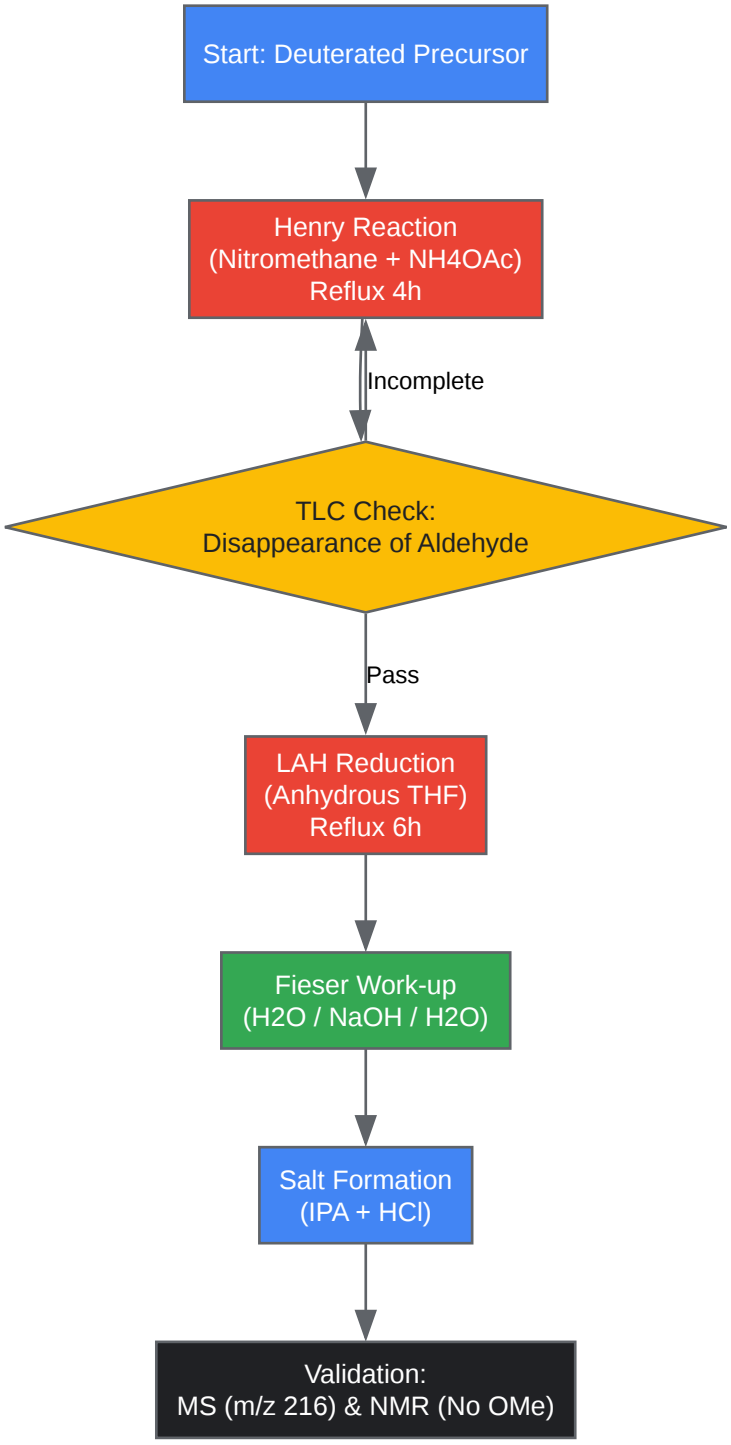

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Caption: Step-by-step experimental workflow for the synthesis and validation of 2C-D-d6.

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